

2-Chloro-4-fluorobenzyl chloride physical properties

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Compound of Interest

Compound Name: 2-Chloro-4-fluorobenzyl chloride

CAS No.: 93286-22-7

Cat. No.: B1586517

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Technical Profile: 2-Chloro-4-fluorobenzyl Chloride

CAS: 93286-22-7 | Formula: $C_7H_5Cl_2F$ | M.W.: 179.02 g/mol [\[1\]](#)[\[2\]](#)[\[3\]](#)[\[4\]](#)

Executive Summary

2-Chloro-4-fluorobenzyl chloride is a high-value halogenated aromatic intermediate used primarily in the synthesis of fluorinated pharmaceutical active ingredients (APIs) and agrochemicals.[\[3\]](#)[\[4\]](#)[\[5\]](#) Distinguished by its dual-halogen substitution pattern, it offers unique electronic properties where the electron-withdrawing fluorine atom (para-position) and the steric bulk of the chlorine atom (ortho-position) modulate the reactivity of the benzylic center.[\[4\]](#)

This guide provides a definitive technical reference for researchers, detailing the compound's physicochemical properties, synthesis pathways, and critical handling protocols required for its safe application in drug development workflows.[\[4\]](#)

Chemical Identity & Structural Analysis

The compound is an aryl halide featuring a reactive chloromethyl group.[4] The presence of the ortho-chlorine substituent introduces significant steric hindrance compared to its mono-fluorinated analogues, influencing nucleophilic attack rates at the benzylic carbon.[4]

Identifier	Value
IUPAC Name	1-(Chloromethyl)-2-chloro-4-fluorobenzene
CAS Number	93286-22-7
SMILES	<chem>ClCC1=C(Cl)C=C(F)C=C1</chem>
InChI Key	HMIAXVWVTBIGON-UHFFFAOYSA-N
Molecular Weight	179.02 g/mol
Appearance	Clear, colorless to pale yellow liquid

Physicochemical Properties

The following data represents the consensus of experimental values derived from industrial certificates of analysis (CoA) and thermodynamic databases.

3.1 Core Physical Data

Property	Value	Test Condition / Notes
Boiling Point	212–214 °C	@ 760 mmHg (Atmospheric)
Melting Point	7 °C	Liquid at room temperature; may solidify in cold storage.[4]
Density	1.37 g/mL	@ 25 °C
Refractive Index ()	1.534	@ 20 °C
Flash Point	88.1 °C	Closed Cup (Combustible)
Vapor Pressure	~0.2 mmHg	@ 25 °C (Estimated)
Solubility	Immiscible	Water (Hydrolyzes slowly)
Solubility	Soluble	DCM, THF, Toluene, Ethyl Acetate

3.2 Spectroscopic Signature[4]

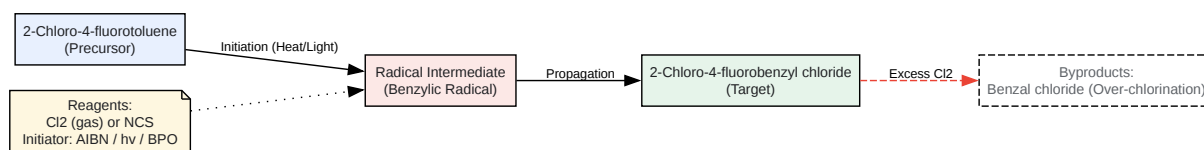
- ¹H NMR (CDCl₃): Distinct singlet for benzylic protons (-CH₂-Cl) typically appears around 4.6–4.7 ppm.[4] Aromatic protons show splitting characteristic of 1,2,4-substitution.[4]
- ¹⁹F NMR: Single signal typically around -110 to -115 ppm (relative to CFCI₃), indicative of the fluoro-arene environment.[4]

Synthesis & Production Logic

The industrial preparation of **2-chloro-4-fluorobenzyl chloride** relies on the free-radical side-chain chlorination of 2-chloro-4-fluorotoluene.[4] This process must be carefully controlled to prevent over-chlorination (yielding the benzal chloride) or ring chlorination.[4]

4.1 Synthetic Pathway (Radical Substitution)

The reaction utilizes a radical initiator (AIBN or Benzoyl Peroxide) or photochemical initiation to drive the substitution of a methyl hydrogen with chlorine.[4]



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Figure 1: Radical chain mechanism for the synthesis of **2-chloro-4-fluorobenzyl chloride**.^[4] Control of stoichiometry is critical to minimize dichloromethyl byproducts.

4.2 Purification Protocol

- Quench: Reaction mixture is cooled and washed with aqueous sodium bicarbonate to remove acidic byproducts (HCl).
- Drying: Organic layer dried over anhydrous MgSO₄.
- Distillation: Fractional distillation under reduced pressure is required to separate the product (BP ~212°C) from unreacted toluene precursor (BP ~154°C) and heavy polychlorinated impurities.^[4]

Reactivity & Applications

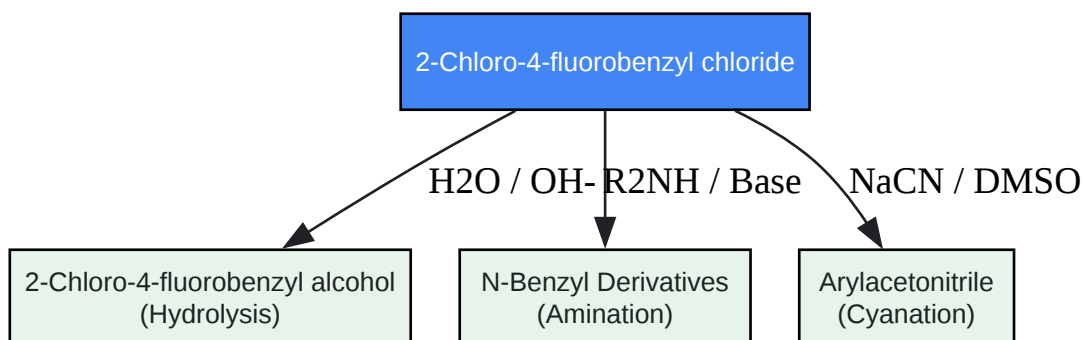
The benzylic chloride moiety is a "soft" electrophile, making it highly susceptible to S

_N2 reactions.^[4] This reactivity is exploited to introduce the 2-chloro-4-fluorobenzyl motif into pharmacophores.^[4]

5.1 Common Transformations

- N-Alkylation: Reaction with secondary amines to form tertiary benzylamines (common in antihistamines and kinase inhibitors).^[4]

- O-Alkylation: Reaction with phenols or alcohols to form ethers.[4]
- Cyanation: Reaction with NaCN to form 2-chloro-4-fluorophenylacetonitrile (precursor to phenylacetic acids).[4]



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Figure 2: Divergent synthesis pathways utilizing the electrophilic benzylic carbon.[4]

Safety, Handling, & Stability (E-E-A-T)

Warning: Benzyl chlorides are potent lachrymators (tear agents) and corrosive to skin and mucous membranes.[4] Strict engineering controls are mandatory.[4]

6.1 Hazard Classification (GHS)[4]

- Skin Corr.[4][5] 1B: Causes severe skin burns and eye damage.[4]
- Eye Dam. 1: Causes serious eye damage.[4]
- STOT SE 3: May cause respiratory irritation.[4]

6.2 Storage & Stability Protocol

- Moisture Sensitivity: The compound hydrolyzes slowly in moist air to release HCl gas.[4]
- Storage Condition: Store under an inert atmosphere (Nitrogen or Argon) in a cool, dry place (<15 °C recommended).
- Shelf Life: Stable for 12–24 months if seal is compromised; however, periodic testing for acidity (HCl formation) is recommended before use in sensitive catalysis.[4]

6.3 Emergency Protocol

- Skin Contact: Immediate wash with polyethylene glycol 400 (if available) or copious water for 15+ minutes.[4]
- Spill: Neutralize with weak base (soda ash) before absorbing with vermiculite.[4] Do not use combustible materials (sawdust).[4]

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